

An In-depth Technical Guide to 2-Bromo-1-chloro-3-methoxybenzene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Bromo-1-chloro-3-methoxybenzene

Cat. No.: B169984

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Bromo-1-chloro-3-methoxybenzene is a halogenated aromatic compound that serves as a key intermediate in the field of organic synthesis.^{[1][2]} Its multifunctional structure, featuring bromo, chloro, and methoxy groups on a benzene ring, makes it a versatile building block for the synthesis of more complex molecules, particularly in the development of novel pharmaceutical and agrochemical agents. This technical guide provides a comprehensive overview of its chemical identity, properties, and its role in synthetic chemistry.

Chemical Identity and Nomenclature

The systematic IUPAC name for this compound is **2-bromo-1-chloro-3-methoxybenzene**.^[1] It is also known by several synonyms, which are listed in the table below for easy reference.

| Identifier Type | Value |
|-------------------|--|
| IUPAC Name | 2-bromo-1-chloro-3-methoxybenzene[1] |
| CAS Number | 174913-08-7[1] |
| Molecular Formula | C ₇ H ₆ BrClO[1] |
| Synonyms | 2-BROMO-3-CHLOROANISOLE, Benzene, 2-bromo-1-chloro-3-methoxy-[1] |

Physicochemical Properties

Quantitative data for **2-Bromo-1-chloro-3-methoxybenzene** is primarily based on computed values from reputable chemical databases. Experimental data for this specific isomer is not readily available in the surveyed literature.

| Property | Value (Computed) | Source |
|--------------------------------|--------------------|------------|
| Molecular Weight | 221.48 g/mol | PubChem[1] |
| Exact Mass | 219.92906 Da | PubChem[1] |
| XLogP3 | 3.2 | PubChem[1] |
| Hydrogen Bond Donor Count | 0 | PubChem[1] |
| Hydrogen Bond Acceptor Count | 1 | PubChem[1] |
| Rotatable Bond Count | 1 | PubChem[1] |
| Topological Polar Surface Area | 9.2 Å ² | PubChem[1] |
| Heavy Atom Count | 10 | PubChem[1] |

Synthesis and Reactivity

While a specific, detailed experimental protocol for the synthesis of **2-bromo-1-chloro-3-methoxybenzene** is not extensively documented in publicly available literature, its structure suggests that it can be prepared through multi-step synthetic routes involving electrophilic

aromatic substitution reactions on a substituted anisole or benzene precursor. The synthesis would require careful control of regioselectivity to achieve the desired 1,2,3-substitution pattern.

The reactivity of **2-bromo-1-chloro-3-methoxybenzene** is dictated by its substituents. The bromine and chlorine atoms provide sites for various cross-coupling reactions, such as Suzuki, Stille, and Buchwald-Hartwig couplings, which are instrumental in forming carbon-carbon and carbon-heteroatom bonds. The methoxy group can also be a site for ether cleavage to reveal a phenol, which can be further functionalized. The interplay of the electronic effects of the halogen and methoxy substituents influences the reactivity of the aromatic ring towards further substitution.

Below is a logical workflow for the potential utilization of **2-bromo-1-chloro-3-methoxybenzene** in a synthetic pathway.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-Bromo-1-chloro-3-methoxybenzene | C7H6BrClO | CID 22435547 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2-broMo-1-chloro-3-Methoxybenzene | 174913-08-7 [chemicalbook.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 2-Bromo-1-chloro-3-methoxybenzene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b169984#iupac-name-and-synonyms-of-2-bromo-1-chloro-3-methoxybenzene]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com